Analytical methods for quantifying 4-Methyl-3-nitropyridine purity

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Compound of Interest

Compound Name:	*4-Methyl-3-nitropyridine*
CAS No.:	*5832-44-0*
Cat. No.:	*B1297851*

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An Application Note on Analytical Methods for Quantifying **4-Methyl-3-nitropyridine** Purity

Abstract

This application note provides a comprehensive guide to the analytical methodologies for the quantitative determination of purity for **4-Methyl-3-nitropyridine** (CAS No. 5832-44-0). As a critical intermediate in the synthesis of pharmaceuticals and other fine chemicals, ensuring its purity is paramount for reaction efficiency, final product quality, and regulatory compliance.[1][2] This document details robust protocols for High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC), which serve as the primary techniques for purity assessment. Additionally, it covers spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) for unequivocal identification and structural confirmation. The protocols are designed for researchers, quality control analysts, and drug development professionals, emphasizing the rationale behind methodological choices and adherence to validation principles.

Introduction and Compound Overview

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4-Methyl-3-nitropyridine is a substituted pyridine derivative that serves as a versatile building block in organic synthesis.[3] Its molecular structure, featuring a pyridine ring with methyl and nitro functional groups, makes it a key precursor in the development of various active pharmaceutical ingredients (APIs) and agrochemicals.[1][3] The presence of impurities, which can arise from the synthetic route or degradation, can have a significant impact on the safety, efficacy, and stability of the final product. Therefore, precise and reliable analytical methods are required to quantify the purity of **4-Methyl-3-nitropyridine** and to detect, identify, and quantify any potential impurities.[2]

This guide provides validated, field-tested protocols to establish the purity of **4-Methyl-3-nitropyridine**, ensuring that the material meets the stringent quality requirements of the pharmaceutical industry.

Physicochemical Properties

A thorough understanding of the compound's physical and chemical properties is essential for developing effective analytical methods. These properties guide the selection of solvents, chromatographic conditions, and detection techniques.

Property	Value	Source(s)
CAS Number	5832-44-0	[4]
Molecular Formula	$C_6H_6N_2O_2$	[4]
Molecular Weight	138.12 g/mol	[4]
Appearance	Yellow to light brown solid	[1]
Melting Point	24-28 °C	[5]
Boiling Point	238 °C	[5]
Density	1.228 g/mL at 25 °C	[5]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol, ether, and acetonitrile.	[1]

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Core Principles of Chromatographic Purity Assessment

The primary goal of purity analysis is to separate the main compound from all potential process-related impurities and degradation products. Chromatography is the cornerstone of this process. The choice between Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) depends on the analyte's volatility and thermal stability. Given that **4-Methyl-3-nitropyridine** has a boiling point of 238 °C, it is sufficiently volatile and thermally stable for GC analysis. However, HPLC is often preferred in pharmaceutical settings due to its versatility for a wider range of compounds, including non-volatile impurities, without the need for high temperatures.[6]

This guide presents protocols for both techniques, allowing laboratories to choose the method that best fits their available instrumentation and specific analytical needs.

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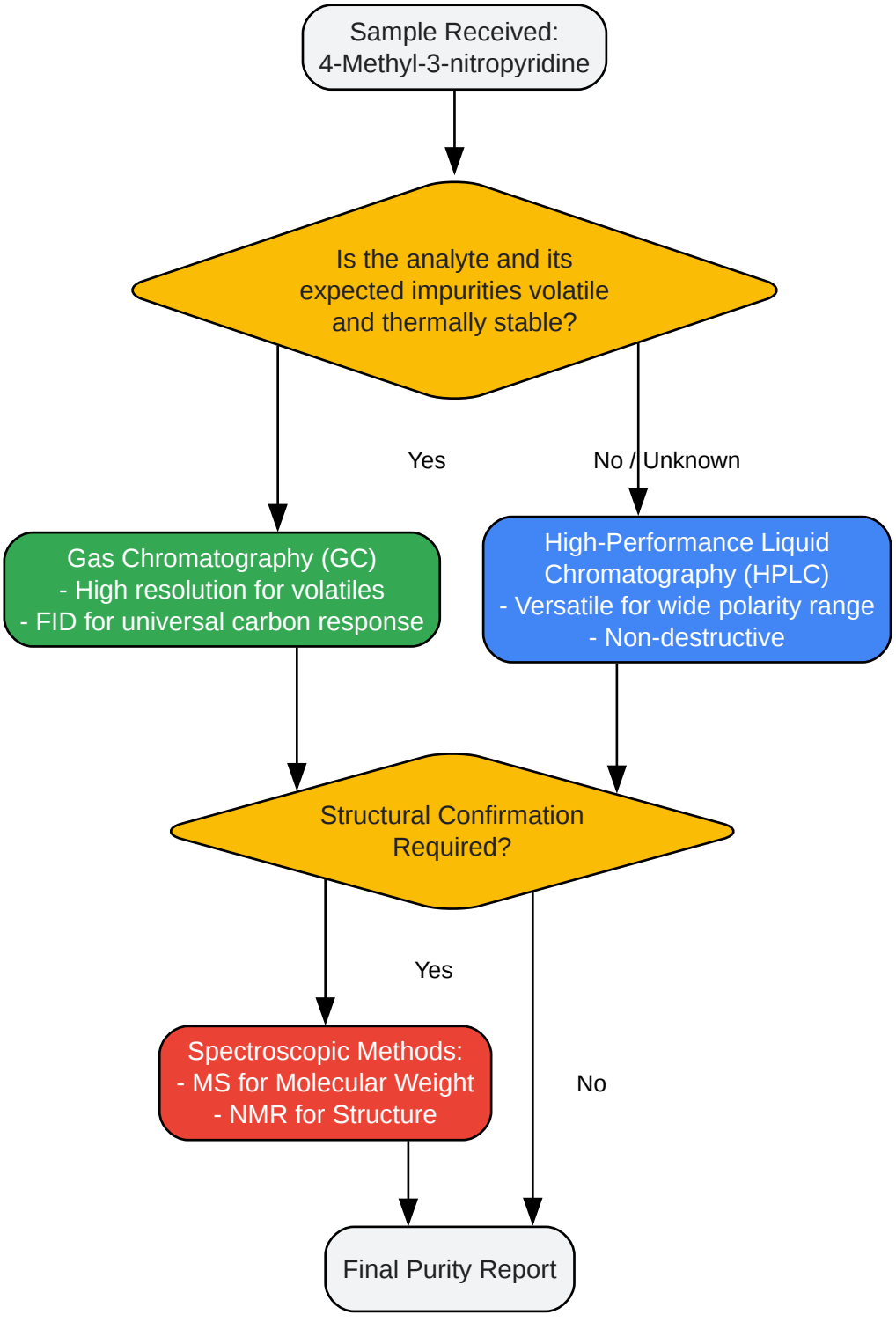

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Caption: Logical flow for selecting the appropriate analytical method.

Recommended Analytical Protocols

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The following sections provide detailed, step-by-step protocols. It is imperative that all methods are validated in the end-user's laboratory to ensure they are suitable for their intended purpose, in accordance with ICH Q2(R1) guidelines.[7][8]

Protocol 1: Purity Determination by High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is the recommended primary method for quantifying the purity of **4-Methyl-3-nitropyridine**. This technique separates compounds based on their polarity. A non-polar stationary phase (C18) is used with a polar mobile phase, causing the polar compounds to elute first.

A. Instrumentation and Consumables

- HPLC system with a UV-Vis or Photodiode Array (PDA) detector.
- C18 HPLC column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
- Acetonitrile (HPLC grade).
- Water (HPLC grade or ultrapure).
- Phosphoric Acid or Formic Acid (analytical grade).
- 0.45 µm syringe filters.

B. Chromatographic Conditions

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Parameter	Recommended Condition
Stationary Phase	C18 (150 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile : Water (with 0.1% Phosphoric Acid), (50:50, v/v)
Flow Rate	1.0 mL/min
Column Temperature	25 °C
Detection Wavelength	239 nm
Injection Volume	10 µL
Run Time	~15 minutes

Causality Note: A C18 column is a robust, versatile choice for pyridine derivatives.[9][10] The acidic mobile phase (pH adjusted with phosphoric acid) ensures that the pyridine nitrogen is protonated, leading to sharp, symmetrical peaks by minimizing interactions with residual silanols on the stationary phase.[11] A detection wavelength of 239 nm is chosen based on the UV absorbance maxima of similar structures.[10] For LC-MS compatibility, phosphoric acid should be replaced with a volatile acid like formic acid.[9]

C. Preparation of Solutions

- Standard Solution (0.5 mg/mL): Accurately weigh approximately 25 mg of **4-Methyl-3-nitropyridine** reference standard into a 50 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Sample Solution (0.5 mg/mL): Prepare the sample to be tested in the same manner as the standard solution.
- Filter all solutions through a 0.45 µm syringe filter before injection to protect the column from particulate matter.

D. System Suitability Test (SST) Before sample analysis, perform at least five replicate injections of the standard solution. The system is deemed ready for use if the following criteria are met:

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- Tailing Factor (Asymmetry): ≤ 1.5
- Relative Standard Deviation (RSD) of Peak Area: ≤ 2.0%
- Theoretical Plates (N): ≥ 2000

E. Data Analysis and Purity Calculation Purity is typically calculated using the area percent method, assuming all components have a similar response factor at the chosen wavelength.

Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100

Protocol 2: Purity Determination by Gas Chromatography (GC)

GC is an excellent alternative method, particularly for identifying and quantifying volatile impurities.

A. Instrumentation and Consumables

- Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary column (e.g., HP-5, 30 m x 0.32 mm, 0.25 µm film thickness).
- Helium or Nitrogen (high purity) as the carrier gas.
- Dichloromethane or a suitable solvent (GC grade).

B. Chromatographic Conditions

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Parameter	Recommended Condition
Column	HP-5 (or equivalent 5% phenyl-methylpolysiloxane)
Carrier Gas	Helium at 1.2 mL/min (constant flow)
Injector Temperature	250 °C
Detector Temperature	280 °C (FID)
Oven Program	Start at 100 °C, hold for 2 min, ramp to 240 °C at 15 °C/min, hold for 5 min.
Injection Mode	Split (e.g., 50:1 ratio)
Injection Volume	1 µL

Causality Note: An FID is chosen as it is a robust, universal detector for organic compounds, providing a response proportional to the mass of carbon. The temperature program is designed to ensure the elution of **4-Methyl-3-nitropyridine** while separating it from potentially lower and higher boiling point impurities.[12]

C. Preparation of Solutions

- Sample Solution (1 mg/mL): Accurately weigh approximately 10 mg of **4-Methyl-3-nitropyridine** into a 10 mL volumetric flask. Dissolve and dilute to volume with dichloromethane.

D. Data Analysis and Purity Calculation Similar to HPLC, purity is calculated using the area percent method from the resulting chromatogram.

Purity (%) = (Area of Main Peak / Total Area of All Peaks) x 100

Structural Confirmation by Spectroscopic Methods

While chromatography is used for quantification, spectroscopic methods are essential for confirming the identity of the main peak as **4-Methyl-3-nitropyridine**.

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- Mass Spectrometry (MS): When coupled with GC (GC-MS) or HPLC (LC-MS), MS provides the molecular weight of the compound. For **4-Methyl-3-nitropyridine**, the expected molecular ion [M]+ would be at m/z 138.[4][13]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR provide detailed structural information, confirming the connectivity of atoms. The chemical shifts and coupling constants are unique to the molecule's structure.[4][14] This is the most definitive method for structural elucidation.

Overall Analytical Workflow

The comprehensive analysis of **4-Methyl-3-nitropyridine** purity follows a structured workflow to ensure data integrity and reliability.

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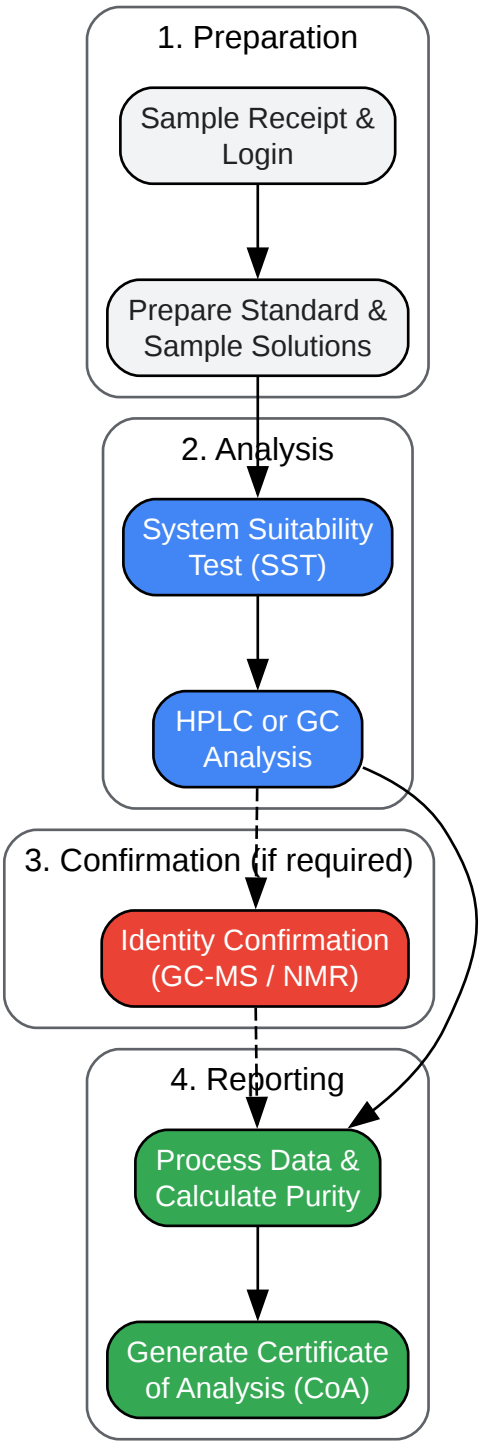

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Caption: General workflow for purity assessment of **4-Methyl-3-nitropyridine**.

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